using 15-Ketolatanoprost as a reference standard in impurity testing

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Compound of Interest

Compound Name:	*15-Ketolatanoprost*
CAS No.:	*135646-98-9*
Cat. No.:	*B195027*

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Application Note: **15-Ketolatanoprost** as a Reference Standard for Oxidative Impurity Profiling in Ophthalmic Formulations

Executive Summary

Latanoprost (isopropyl-(Z)-7-[(1R,2R,3R,5S)-3,5-dihydroxy-2-[(3R)-3-hydroxy-5-phenylpentyl]cyclopentyl]-5-heptenoate) is a prostaglandin F2

analogue used in the treatment of open-angle glaucoma. As an ester prodrug, it is inherently unstable, primarily undergoing hydrolysis to Latanoprost Acid (the active moiety). However, under oxidative stress and improper storage, the allylic hydroxyl group at C-15 is susceptible to oxidation, forming **15-Ketolatanoprost**.

This Application Note details the protocol for utilizing **15-Ketolatanoprost** (CAS 135646-98-9) as a reference standard.[1][2][3][4] Unlike hydrolytic impurities, **15-Ketolatanoprost** represents a critical oxidative degradation pathway that must be monitored to satisfy ICH Q3A/B and Q1A (R2) stability guidelines.

Chemical Basis & Degradation Mechanism[5]

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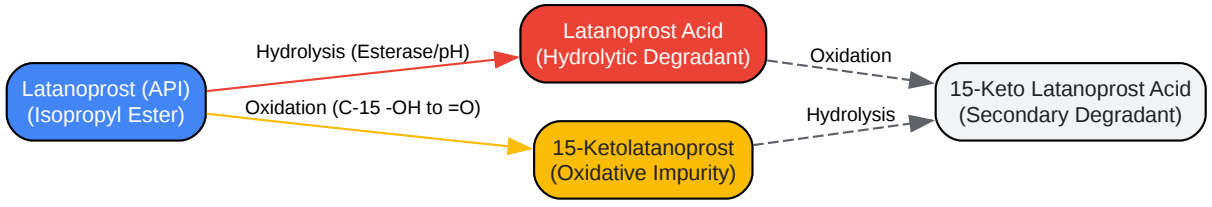
The stability of Latanoprost is compromised by two main pathways:

- Hydrolysis: Conversion of the isopropyl ester to the free acid (Latanoprost Acid).[5]
- Oxidation: Dehydrogenation of the C-15 hydroxyl group to a ketone, yielding **15-Ketolatanoprost**. This reaction is catalyzed by light, heat, and trace metal ions.

Distinction of Standards:

- Latanoprost: The API (Prodrug).[4][5][6]
- Latanoprost Acid: The primary hydrolytic metabolite (often USP Related Compound A or EP Impurity H).
- **15-Ketolatanoprost**: The oxidative impurity (Target of this protocol). Note: Ensure you are using the isopropyl ester form, not the 15-keto acid.

Figure 1: Latanoprost Degradation Pathways[8]



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Caption: Primary degradation pathways of Latanoprost. The 15-Keto pathway (Yellow) indicates oxidative stress.

Analytical Strategy

Chromatographic Challenges

Prostaglandins possess weak UV chromophores. Detection is typically performed at 210 nm, where the carboxyl/ester groups and double bonds absorb.

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- Challenge: **15-Ketolatanoprost** has a conjugated enone system (if the double bond migrates) or simply a ketone, which alters its molar absorptivity (extinction coefficient) compared to the parent drug.
- Solution: You cannot assume a Relative Response Factor (RRF) of 1.0. The RRF must be determined experimentally or taken from validated literature (typically ~0.8 - 1.2 depending on the exact detector optics).

Column Selection: C18 vs. Cyano

While C18 columns are standard, Cyano (CN) phases offer unique selectivity for prostaglandins, often providing better resolution between the 15-epimer (isomer) and the 15-keto (oxidation product) forms [1]. However, for this protocol, we utilize a high-efficiency C18 method due to its robustness and widespread availability in QC labs.

Experimental Protocol

Materials

- Reference Standard: **15-Ketolatanoprost** (Purity >95%).
  - Storage: -20°C (Critical: Hygroscopic and thermolabile).
- Solvents: Acetonitrile (HPLC Grade), Water (Milli-Q), Orthophosphoric acid (85%).

Standard Preparation (Cold-Chain Handling)

- Step 1: Equilibrate the **15-Ketolatanoprost** vial to room temperature in a desiccator (prevents condensation).
- Step 2: Weigh accurately 1.0 mg of **15-Ketolatanoprost** into a 10 mL amber volumetric flask.
- Step 3: Dissolve in Acetonitrile (do not use water initially to prevent hydrolysis).
- Step 4: Dilute to volume with Mobile Phase A/B mix (50:50).
- Concentration: 100 µg/mL (Stock Solution).

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HPLC Conditions (Gradient Elution)

Parameter	Setting
Column	Agilent Zorbax Eclipse XDB-C18 (150 x 4.6 mm, 3.5 µm) or equivalent
Mobile Phase A	0.05% Orthophosphoric Acid in Water (pH ~2.5)
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Detection	UV @ 210 nm
Injection Volume	10 - 20 µL
Column Temp	25°C

Gradient Table:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	**60**	**40**
15.0	30	70
20.0	30	70
21.0	60	40

| 25.0 | 60 | 40 |

System Suitability Criteria

To validate the method for oxidative impurity profiling, the resolution between Latanoprost and **15-Ketolatanoprost** is the critical quality attribute (CQA).

- Resolution (

  ): > 1.5 between Latanoprost and **15-Ketolatanoprost**.

- Tailing Factor (

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): < 1.5 for all peaks.

- RSD (n=6): < 2.0% for the reference standard peak area.

Workflow Visualization

Figure 2: Impurity Profiling Workflow

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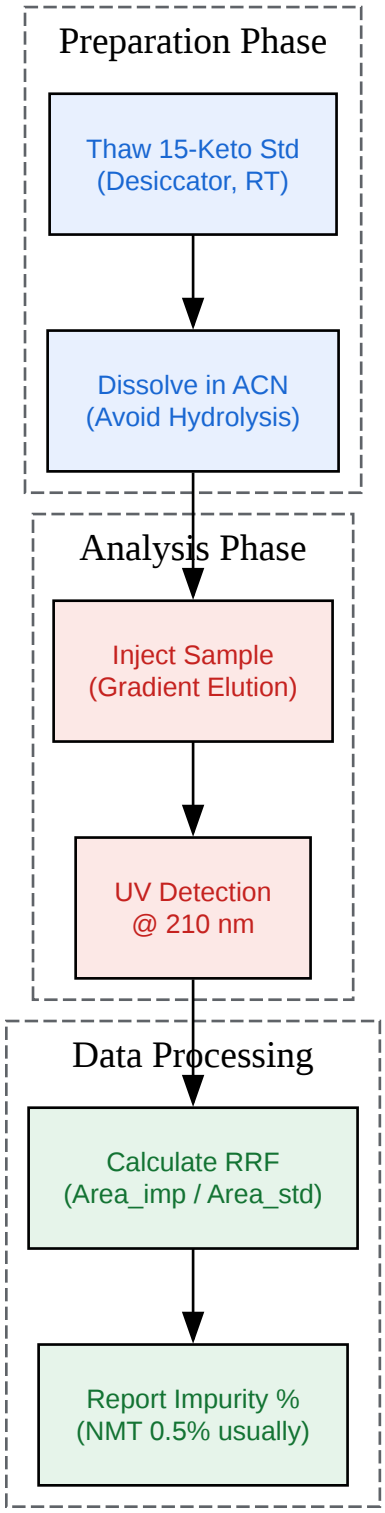

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Caption: Step-by-step workflow for integrating **15-Ketolatanoprost** into routine stability testing.

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Interpretation of Results

- Retention Order: Typically, Latanoprost Acid elutes first (most polar), followed by Latanoprost (API), and then **15-Ketolatanoprost** (less polar due to loss of -OH H-bonding capability). Note: This can invert depending on the mobile phase pH and organic modifier.
- Identification: Match the retention time of the unknown peak in the stressed sample (e.g., peroxide stressed) with the **15-Ketolatanoprost** standard.
- Quantitation:
  - : Area of impurity in sample.
  - : Area of 15-Keto standard.[1]
  - : Purity of standard (decimal).
  - : Relative Response Factor (Determine experimentally if unknown).

References

- RSC Advances: "A versatile LC method for the simultaneous quantification of latanoprost, timolol and benzalkonium chloride and related substances." Royal Society of Chemistry.
- NIH / PMC: "Developing a Chromatographic Method for Quantifying Latanoprost and Related Substances in Glaucoma Treatments." National Institutes of Health.
- ResearchGate: "Stability of Latanoprost in Generic Formulations Using Controlled Degradation and Patient Usage Simulation Studies." ResearchGate.
- USP Monograph (General Link): "Latanoprost Related Compound E (USP Reference Standard)." USP Store.

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